

N-Benzylacetamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: N-Benzylacetamide

Cat. No.: B110321

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **N-Benzylacetamide** (CAS No: 588-46-5). The information is compiled from various safety data sheets to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate them. This guide is intended for laboratory personnel and professionals in the field of drug development who may handle this compound.

Hazard Identification and Classification

N-Benzylacetamide is classified as a hazardous substance. The GHS classification indicates that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Table 1: GHS Hazard Classification

Classification	Hazard Statement
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation ^[1]
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation ^[1]
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation ^[1]

Signal Word: Warning^{[1][2]}

Hazard Pictogram:

- GHS07: Exclamation mark[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **N-Benzylacetamide** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C9H11NO	[3][4][5][6]
Molecular Weight	149.19 g/mol	[3][4][5][6]
Appearance	White to off-white or pale yellow solid, crystalline powder, or crystals.	[2][7][8]
Melting Point	59-63 °C	[7]
Boiling Point	157 °C / 2 mmHg	[4]
Storage Temperature	Recommended: 0-8 °C or 4°C. Can be stored at room temperature, sealed in a dry place.	[1][2][7]

Toxicological Information

Detailed toxicological studies for **N-Benzylacetamide** are not extensively available in the provided resources. The primary known effects are irritation to the skin, eyes, and respiratory system.[1]

Table 3: Summary of Toxicological Effects

Effect	Description
Acute Toxicity	Data not available.
Skin Corrosion/Irritation	Causes skin irritation.[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1]
Respiratory or Skin Sensitization	Data not available.
Germ Cell Mutagenicity	Data not available.
Carcinogenicity	Data not available.
Reproductive Toxicity	Data not available.
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation.[1]
Specific Target Organ Toxicity - Repeated Exposure	Data not available.
Aspiration Hazard	Data not available.

Note on Experimental Protocols: Detailed methodologies for the toxicological experiments cited are not provided in the source safety data sheets. For comprehensive toxicological protocols, referral to standardized guidelines such as those from the OECD is recommended.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[7][8]
- Avoid inhalation of dust and aerosols.[1]
- Use only in well-ventilated areas or outdoors.[1]
- Wash hands thoroughly after handling.[1][7]
- Minimize dust generation and accumulation.[7]

- Keep away from heat, sparks, and open flames.[\[7\]](#)[\[8\]](#)

Conditions for Safe Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[8\]](#)
- Recommended storage temperatures range from 0-8°C, with some sources indicating room temperature storage is acceptable if sealed and dry.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

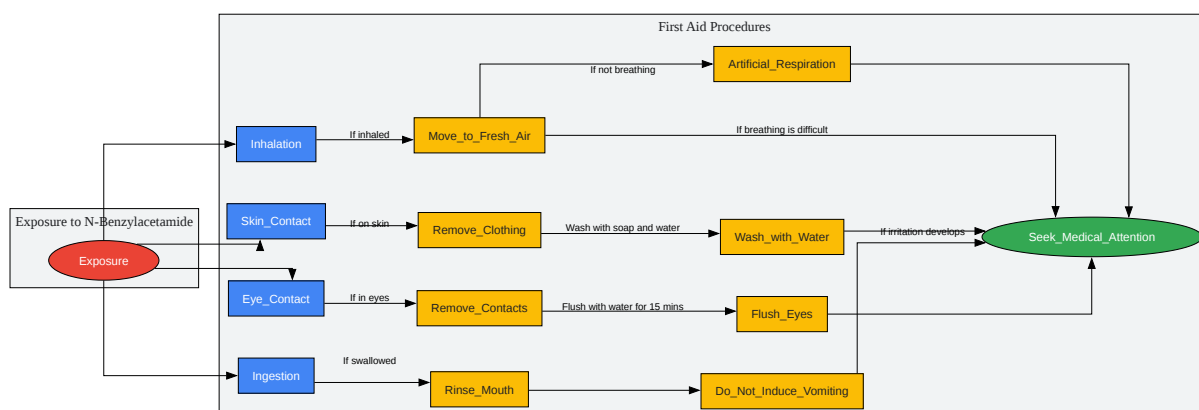
The use of appropriate personal protective equipment is mandatory when handling **N-Benzylacetamide**.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. [1] [8]
Skin Protection	Protective gloves and impervious clothing, such as a lab coat or chemical-resistant apron. [1] [8]
Respiratory Protection	A suitable respirator or an effective dust mask should be used if dust is generated. [1] [8]

First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.



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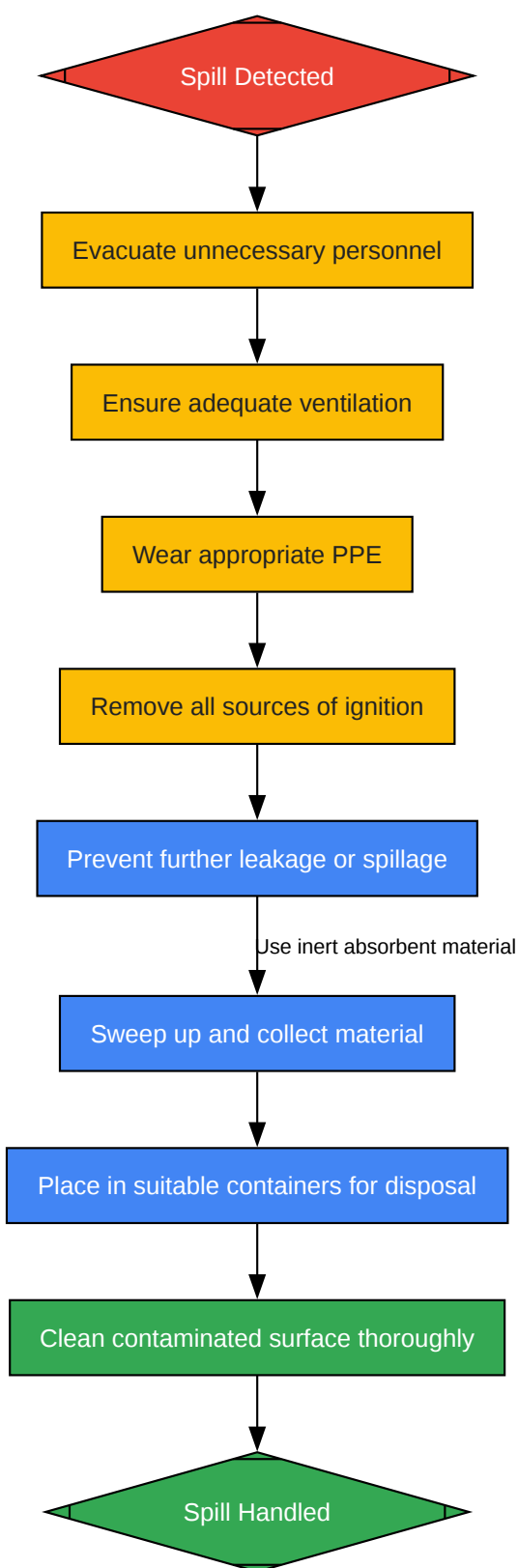
Caption: First aid procedures for **N-Benzylacetamide** exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.[7][8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water, removing all contaminated clothing. Get medical attention if irritation develops.[8]
- Eye Contact: Flush eyes with water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.[8]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[1\]](#)[\[8\]](#)

Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and proper cleanup.



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Caption: Workflow for handling an **N-Benzylacetamide** spill.

Personal Precautions:

- Wear protective equipment and keep unprotected personnel away.[7]
- Ensure adequate ventilation and remove all sources of ignition.[7]
- Avoid breathing dust.[8]

Environmental Precautions:

- Prevent the product from entering drains or waterways.[7][8]

Methods for Cleaning Up:

- Sweep up the spilled material and shovel it into suitable containers for disposal.[8]
- Clean the contaminated surface thoroughly.[8]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[7][8]

Specific Hazards:

- May be combustible at high temperatures.[8]
- Fine dust dispersed in air in sufficient concentrations and in the presence of an ignition source is a potential dust explosion hazard.[8]
- Hazardous combustion products include carbon oxides and nitrogen oxides.[8]

Protective Equipment for Firefighters:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[8] Do not allow the chemical to enter drains or the environment.[7]

This guide provides essential safety information for handling **N-Benzylacetamide**. Always refer to the specific Safety Data Sheet provided by your supplier for the most current and detailed information.

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